

An In-depth Technical Guide to the Safe Handling of 1,3-Diiodobenzene

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Compound of Interest

Compound Name: 1,3-Diiodobenzene

Cat. No.: B1666199

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1,3-diiodobenzene** (CAS No. 626-00-6), a halogenated benzene derivative used in various organic synthesis applications.^[1] Due to its hazardous properties, strict adherence to safety protocols is crucial to minimize risks in the laboratory.

Chemical and Physical Properties

1,3-Diiodobenzene is a solid at room temperature.^[2] Key physical and chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₆ H ₄ I ₂	[1][3]
Molecular Weight	329.90 g/mol	[1]
Appearance	Pale yellow to brownish solid	[4]
Melting Point	34-37 °C (lit.)	[1][2]
Boiling Point	Not available	
Flash Point	113 °C (235.4 °F) - closed cup	[1]
Solubility	Insoluble in water. Soluble in hot methanol.	[2]
Storage Temperature	2-8°C	[1]


Hazard Identification and Classification

1,3-Diiodobenzene is classified as a hazardous substance. The primary hazards are skin, eye, and respiratory irritation.[5][6][7][8]

Hazard Classification	Category	GHS Hazard Statement	Source
Skin Irritation	Category 2	H315: Causes skin irritation	[6][7][8]
Eye Irritation	Category 2	H319: Causes serious eye irritation	[6][7][8]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation	[6][7][8]

Signal Word: Warning[1]

Hazard Pictogram:

 alt text

Experimental Protocols for Safe Handling

Adherence to the following protocols is mandatory when working with **1,3-diiodobenzene** to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- Ventilation: All work with **1,3-diiodobenzene**, including weighing and transferring, must be conducted in a properly functioning chemical fume hood.[\[5\]](#)[\[9\]](#)
- Emergency Equipment: An eyewash station and emergency shower must be readily accessible in the immediate work area.[\[10\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is required when handling **1,3-diiodobenzene**.

PPE	Specification	Source
Eye Protection	Chemical splash goggles conforming to EN166 (EU) or NIOSH (US) standards.	[5]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Gloves must be inspected before use and disposed of properly after handling.	[5] [11]
Skin and Body Protection	A fully buttoned laboratory coat and closed-toe shoes must be worn. For larger quantities or increased risk of splashing, impervious clothing may be necessary.	[5] [9]
Respiratory Protection	For operations that may generate dust or aerosols not adequately controlled by a fume hood, a NIOSH-approved respirator with appropriate cartridges should be used.	[5]

Handling and Storage Procedures

- Handling:
 - Avoid contact with skin and eyes.[\[5\]](#)
 - Avoid the formation of dust and aerosols.[\[5\]](#)
 - Wash hands thoroughly after handling.[\[11\]](#)
 - Use in a well-ventilated area, preferably a chemical fume hood.[\[5\]](#)
- Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)[\[6\]](#)
- Protect from light.[\[1\]](#)
- Store away from incompatible materials such as oxidizing agents.[\[12\]](#)

Emergency Procedures

In the event of an emergency involving **1,3-diiodobenzene**, the following procedures should be followed promptly.

First-Aid Measures

Exposure Route	First-Aid Procedure	Source
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.	[5]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, seek medical attention.	[5]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[5]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.	[5]

Accidental Release Measures

- Minor Spill:
 - Evacuate non-essential personnel from the immediate area.
 - Ensure adequate ventilation.

- Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., sand, vermiculite).
- Carefully sweep up the absorbed material and place it in a suitable, closed container for disposal.^[5]
- Clean the spill area with soap and water.
- Major Spill:
 - Evacuate the laboratory immediately and notify others in the vicinity.
 - Close the laboratory door and prevent entry.
 - Contact your institution's emergency response team.^[13]
 - Provide details of the spilled substance to the emergency responders.

Fire-Fighting Measures

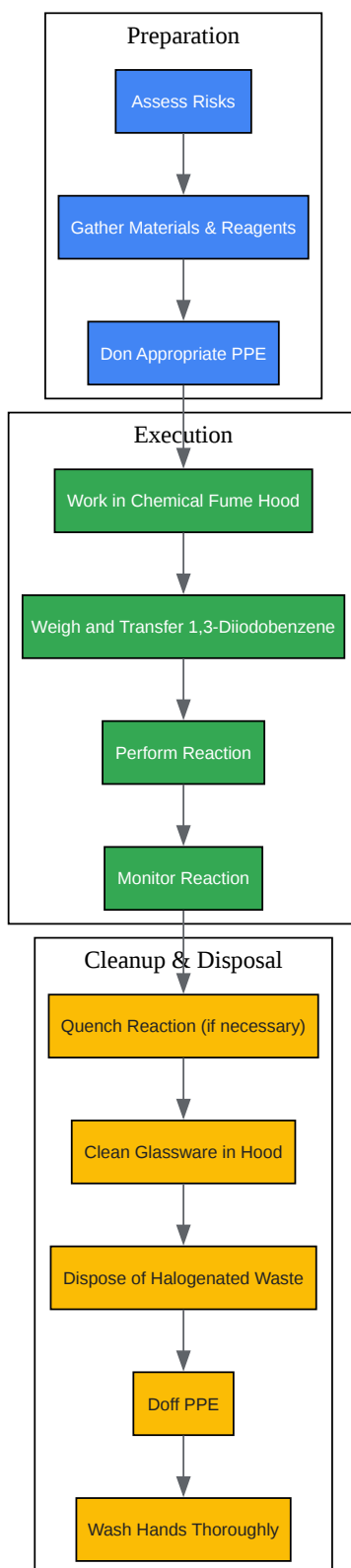
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^[5]
- Specific Hazards: Combustion may produce hazardous decomposition products, including carbon oxides and hydrogen iodide.^[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.^[5]

Waste Disposal

Dispose of **1,3-diiodobenzene** and any contaminated materials in accordance with all applicable federal, state, and local regulations.^[6] Halogenated organic waste should be collected in a designated, properly labeled waste container.^[9]

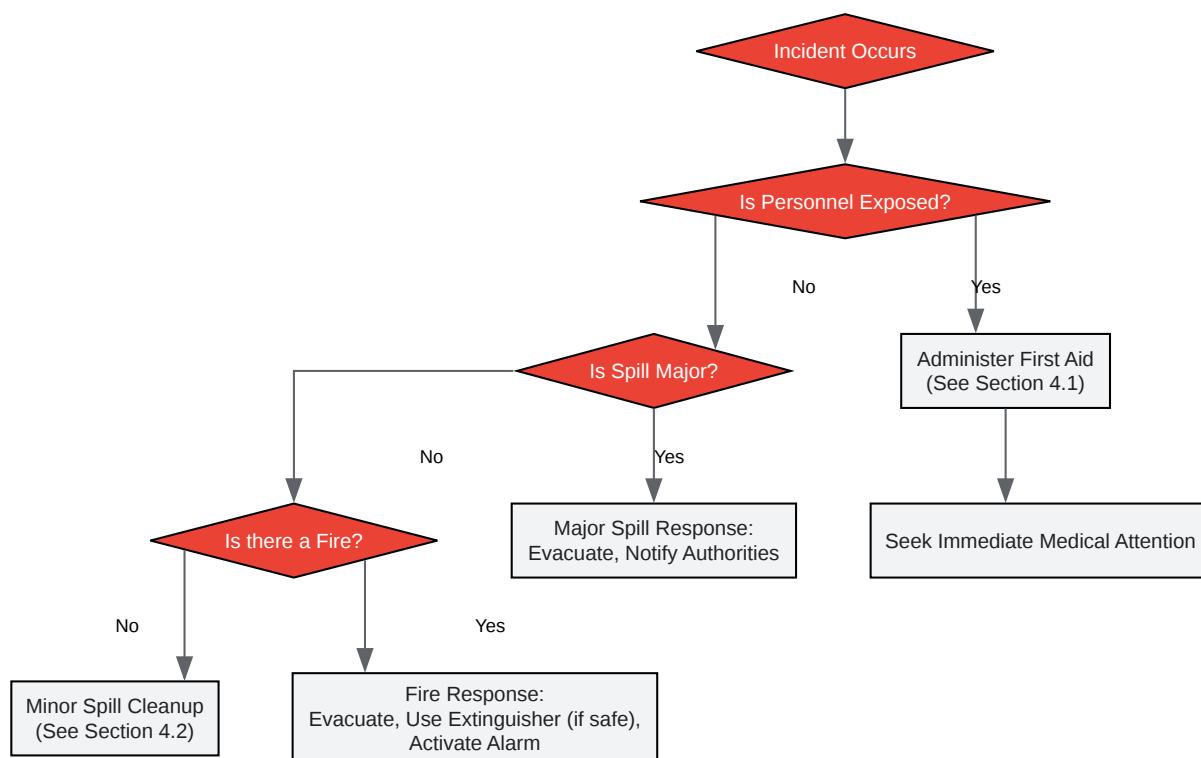
Visualized Workflows and Logical Relationships

The following diagrams illustrate key safety workflows and logical relationships for handling **1,3-diiodobenzene**.



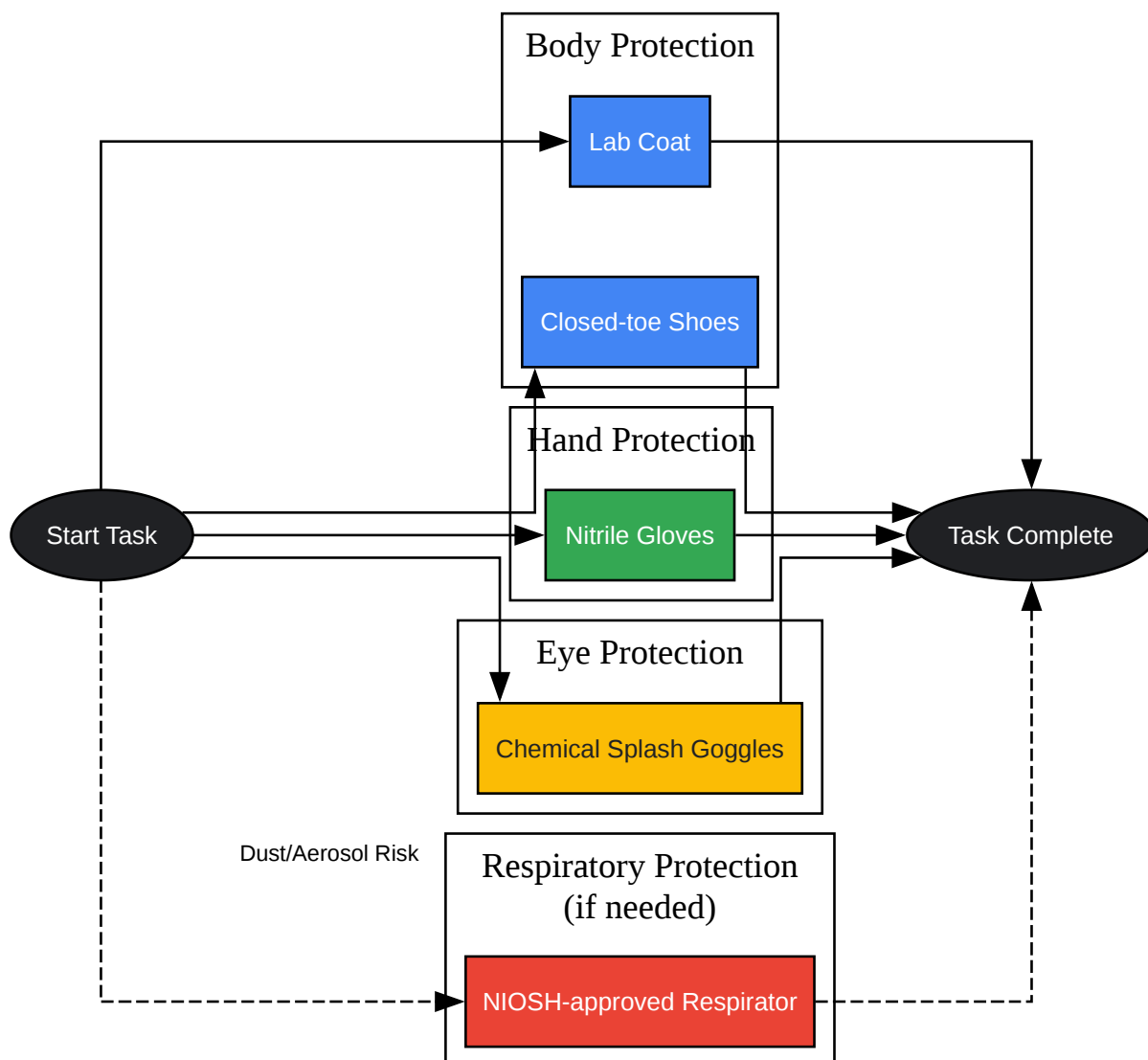
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Caption: Standard workflow for safely handling **1,3-diiodobenzene** in a laboratory setting.



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Caption: Decision-making logic for responding to emergencies involving **1,3-diiodobenzene**.



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Caption: Personal Protective Equipment (PPE) selection pathway for handling **1,3-diiodobenzene**.

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